

# Information on GV2-20 Unidentifiable in Public Domain

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## Compound of Interest

Compound Name: GV2-20

Cat. No.: B15577915

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Providing specific guidance on personal protective equipment (PPE) and handling for the substance designated as "**GV2-20**" is not possible as it does not correspond to a known chemical or biological agent in publicly accessible databases and scientific literature.

Initial searches for "**GV2-20**" have predominantly returned information related to an electrical component, the TeSys GV2 motor circuit breaker, manufactured by Schneider Electric.<sup>[1][2][3][4][5][6]</sup> Additional, unrelated search results include references to an acupuncture point (GV20) and various consumer products.<sup>[7][8][9][10][11]</sup> There is no indication from the search results that "**GV2-20**" is a substance used in laboratory, research, or drug development settings.

Without a clear identification of the substance, including its chemical composition, physical properties, and toxicological data, it would be irresponsible and unsafe to recommend specific personal protective equipment, handling protocols, or disposal plans. The nature and severity of potential hazards associated with an unknown substance cannot be determined.

For researchers, scientists, and drug development professionals, the primary source of safety information for any chemical substance is its Safety Data Sheet (SDS). The SDS provides comprehensive information on the substance's properties, hazards, and the necessary precautionary measures.

To receive appropriate safety and handling information for "**GV2-20**," it is essential to identify the substance through one of the following:

- Chemical Name and CAS Number: The universally recognized identifiers for a chemical substance.
- Supplier Information: The manufacturer or distributor of the substance will be able to provide a Safety Data Sheet (SDS).
- Internal Documentation: If "GV2-20" is an internal codename for a proprietary compound, all safety information should be available through your organization's Environmental Health and Safety (EHS) department.

Once the identity and hazards of **GV2-20** are known, a proper risk assessment can be conducted to determine the appropriate controls, including the selection of personal protective equipment in accordance with occupational safety guidelines, such as those provided by OSHA.<sup>[12]</sup>

It is strongly advised to refrain from handling any unknown substance until its hazards have been thoroughly characterized and appropriate safety protocols have been established and communicated.

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## References

- 1. se.com [se.com]
- 2. se.com [se.com]
- 3. ca.rs-online.com [ca.rs-online.com]
- 4. Schneider Electric GV2ME20 TeSys GV2 Manual Starter and Protector, thermal magnetic circuit protector, push buttons, 13 to 18 A, screw clamp [rspsupply.com]
- 5. se.com [se.com]
- 6. se.com [se.com]
- 7. m.youtube.com [m.youtube.com]

- 8. manuals.plus [manuals.plus]
- 9. nordstromrack.com [nordstromrack.com]
- 10. ok.co.uk [ok.co.uk]
- 11. inyourarea.co.uk [inyourarea.co.uk]
- 12. 1910.120 App B - General Description and Discussion of the Levels of Protection and Protective Gear | Occupational Safety and Health Administration [osha.gov]
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